

Essential Safety and Operational Guide for Handling Flurazepam Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Flurazepam hydrochloride

Cat. No.: B1673478

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This document provides immediate, essential safety protocols and logistical information for researchers, scientists, and drug development professionals handling **Flurazepam hydrochloride**. Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Health Effects

Flurazepam hydrochloride is a benzodiazepine, classified as a Schedule IV controlled substance.[1][2] It poses several health risks that necessitate careful handling.

- **Acute Effects:** Harmful if swallowed[3][4], it can cause drowsiness, dizziness, and may damage organs through single exposure.[3][4][5] Symptoms of exposure can include disorientation, ataxia (staggering), severe sedation, and gastrointestinal issues.[1][6]
- **Chronic Effects:** May cause damage to organs through prolonged or repeated exposure.[3] Continued use can lead to physical dependence and addiction.[2][7]
- **Physical Hazards:** As a dust, it can present an explosion hazard.[8]

Quantitative Data Summary

The following table summarizes key quantitative data for **Flurazepam hydrochloride**.

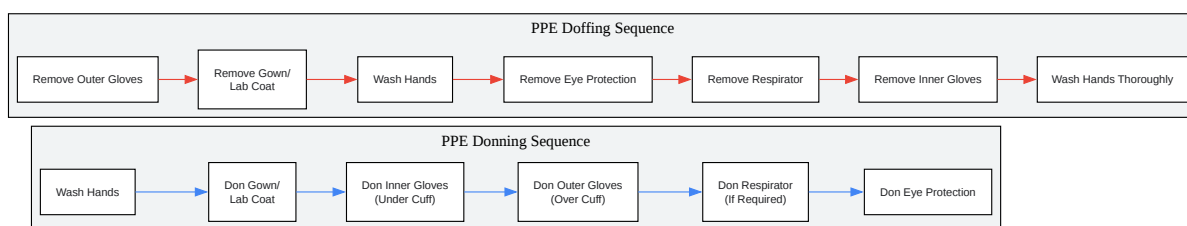
Property	Value	Source
Molecular Weight	460.8 g/mol	[1]
Melting Point	208-218°C (406-424°F) with decomposition	[1][6]
Solubility (in water)	≥ 100 mg/mL at 20°C (66°F)	[1][6]
LD50 (Oral, Rat)	980 mg/kg	[3]
LD50 (Oral, Mouse)	500 mg/kg	[3]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **Flurazepam hydrochloride** to minimize exposure risk.

- Respiratory Protection:
 - For weighing and diluting, a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter is recommended.[6]
 - In areas with inadequate ventilation or enclosed spaces, use a NIOSH-approved respirator for dust.[8]
- Hand Protection:
 - Wear two pairs of powder-free, disposable gloves.[9]
 - The inner glove should be tucked under the cuff of the lab coat or gown, and the outer glove should cover the cuff.[9]
 - Change gloves immediately if they are torn, punctured, or contaminated.[9]
- Eye Protection:
 - Safety glasses are required for general handling.[8]

- For tasks with a risk of splashing or generating aerosols, chemical safety goggles should be worn.[10]
- Body Protection:
 - Wear a protective disposable gown made of low-permeability fabric with a solid front, long sleeves, and tight-fitting cuffs.[9] A standard lab coat may be sufficient for low-risk activities.[8]



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Caption: Workflow for donning and doffing Personal Protective Equipment (PPE).

Operational Plans: Handling and Storage

Engineering Controls:

- Always handle **Flurazepam hydrochloride** in a well-ventilated area.[3][4]
- Use local exhaust ventilation at the worksite to maintain exposure below permissible limits.
[8]

Safe Handling Protocol:

- Preparation: Designate a specific area for handling. Ensure all necessary PPE, spill kits, and disposal containers are readily accessible.
- Weighing/Transfer: Conduct weighing and transfers in a chemical fume hood or other ventilated enclosure to minimize dust inhalation. Bond containers when transferring materials to prevent static discharge, which could be an explosion hazard.[8]
- Personal Hygiene: Do not eat, drink, or smoke in areas where the chemical is handled.[4] Wash hands thoroughly before putting on gloves and after they are removed.[9]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes and to prevent inhalation of dust.[4]

Storage:

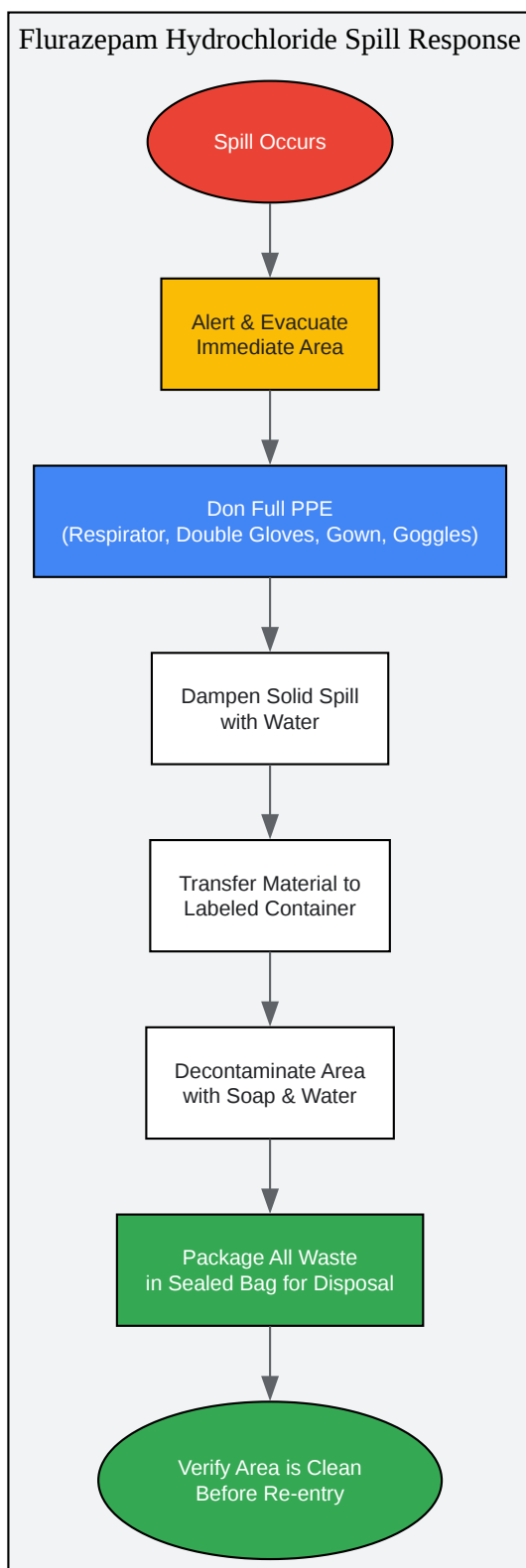
- Store in a tightly sealed, properly labeled container.[3]
- Protect the material from light and store at ambient temperatures.[1][6]
- As a Schedule IV controlled substance, **Flurazepam hydrochloride** must be stored according to all applicable State and Federal Regulations.[1][6]

Emergency Procedures: Spill Response

In the event of a spill, follow these steps immediately.

- Evacuate and Secure: Alert personnel in the immediate area and evacuate if necessary. Restrict access to the spill zone.[6]
- Assess and Assemble PPE: Wear appropriate PPE, including a respirator, double gloves, gown, and eye protection before re-entering the area.[6]
- Contain and Clean:
 - For solid spills, dampen the material with water to prevent dust from becoming airborne.[6]
 - Carefully transfer the dampened material and any absorbent paper used for cleanup into a suitable, labeled container for disposal.[6][8]

- Decontaminate: Wash all contaminated surfaces with a soap and water solution.[\[1\]](#)[\[6\]](#)
- Dispose: Seal all contaminated materials, including clothing and cleaning supplies, in a vapor-tight plastic bag for proper disposal as hazardous waste.[\[1\]](#)[\[6\]](#)
- Verification: Do not re-enter the contaminated area until a safety officer has verified that it has been properly cleaned.[\[6\]](#)



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Caption: Step-by-step workflow for responding to a **Flurazepam hydrochloride** spill.

Disposal Plan

Disposal of **Flurazepam hydrochloride** and any contaminated materials must be handled with care and in accordance with official regulations.

- **Waste Classification:** As a controlled substance, specific disposal regulations apply. It must not be disposed of with household garbage or allowed to enter the sewage system.[3]
- **Disposal Method:** All waste material should be disposed of via an approved waste disposal plant.[11] This includes the chemical itself, contaminated PPE, and cleaning materials.
- **Regulatory Compliance:** Disposal must be made according to official federal and state regulations for controlled substances and hazardous chemical waste.[1][3] Consult your institution's Environmental Health and Safety (EHS) department for specific procedures. Pills should be placed in sealed bags, and liquids should remain in their original, tightly capped containers with personal information blacked out.[12]

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